Technical Guide: Spectroscopic Characterization of 3-Cyclopropyl-4-methyl-1H-pyrazole

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Compound of Interest	
Compound Name:	*3-Cyclopropyl-4-methyl-1H-pyrazole*
CAS No.:	*2060005-76-5*
Cat. No.:	*B2655782*

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Executive Summary & Structural Context

Compound: **3-Cyclopropyl-4-methyl-1H-pyrazole** Formula:

Molecular Weight: 122.17 g/mol Role: A privileged pharmacophore in kinase inhibitor development. The cyclopropyl group provides metabolic stability and unique steric bulk, while the pyrazole NH offers a critical hydrogen bond donor/acceptor motif for ATP-binding pockets.

Structural Dynamics: The Tautomerism Challenge

Researchers must recognize that **3-Cyclopropyl-4-methyl-1H-pyrazole** exists in a tautomeric equilibrium. In solution, the proton on the nitrogen rapidly migrates between N1 and N2.

- Tautomer A: **3-Cyclopropyl-4-methyl-1H-pyrazole**[1]
- Tautomer B: 5-Cyclopropyl-4-methyl-1H-pyrazole

Implication for Spectroscopy:

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- $CDCl_3$ (Room Temp): Rapid exchange often results in averaged NMR signals or broadened peaks.
- DMSO-d_6 (or Low Temp): Strong hydrogen bonding with the solvent can slow the exchange, potentially resolving distinct tautomers or sharpening the signals of the dominant species.

Synthesis & Impurity Profile (Context for Analysis)

Understanding the synthetic origin is vital for interpreting "ghost peaks" in spectra. This compound is typically synthesized via the condensation of hydrazine with a 1,3-electrophile.

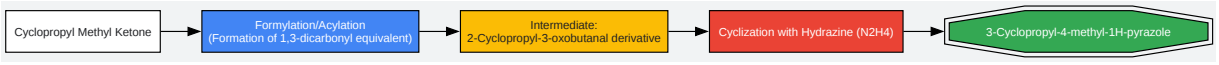

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Figure 1: Synthetic pathway highlighting the origin of potential impurities (unreacted hydrazine, solvent traps).

Spectroscopic Data Specifications

Nuclear Magnetic Resonance (NMR)

Solvent Selection: DMSO-d_6 is recommended over $CDCl_3$ to minimize exchange broadening of the NH and C3/C5 protons.

H NMR (400 MHz, DMSO-d_6) Data Table

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
NH	12.20 - 12.60	Broad Singlet	1H	-	Exchangeable acidic proton.[2] Shift varies with concentration /temp.
H-5	7.25 - 7.35	Singlet	1H	-	Aromatic pyrazole proton. Deshielded by adjacent N.
CH_3 (C-4)	1.95 - 2.05	Singlet	3H	-	Methyl group attached to aromatic ring.
Cp-CH	1.75 - 1.88	Multiplet	1H		Cyclopropyl methine. Shielded by ring current.
Cp-CH_2	0.80 - 0.95	Multiplet	2H	-	Cyclopropyl methylene (cis/trans overlap).
Cp-CH_2	0.65 - 0.75	Multiplet	2H	-	Cyclopropyl methylene (cis/trans overlap).

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Key Diagnostic Feature: The absence of a coupling partner for the H-5 proton (appearing as a sharp singlet) confirms substitution at the C-4 position. If the methyl were at C-5, the C-4 proton would appear as a doublet or singlet further upfield (~6.0 ppm).

C NMR (100 MHz, DMSO-d_6) Data Table

Carbon Type	Chemical Shift (, ppm)	Assignment Notes
C-3 (Quaternary)	145.0 - 148.0	Ipso-carbon attached to cyclopropyl. Broadened by tautomerism.
C-5 (Methine)	128.0 - 130.0	Aromatic CH.
C-4 (Quaternary)	110.0 - 112.0	Substituted carbon. Shielded relative to C3/C5.
Cp-CH	6.5 - 8.5	Cyclopropyl methine.
Cp-CH_2	7.0 - 9.0	Cyclopropyl methylenes (often overlapping).
CH_3	9.5 - 10.5	Methyl group at C4.

Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Molecular Ion

  : 123.17 Da (Calculated: 123.09)

- Fragmentation Pattern (MS/MS):
  - 123

    95: Loss of

    (28 Da), characteristic of pyrazoles/diazoles.

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- 123

  82: Loss of cyclopropyl radical/ring opening (41 Da).

Infrared Spectroscopy (FT-IR)

Sampling: ATR (Attenuated Total Reflectance) on neat solid.

Frequency (cm^{-1})	Vibration Mode	Diagnostic Value
3100 - 3250	N-H Stretch	Broad band; indicates free NH (secondary amine).
3000 - 3080	C-H Stretch (Cyclopropyl)	CRITICAL: Distinctive "shoulder" peaks above 3000 cm^{-1}, differentiating from alkyl chains.
2850 - 2950	C-H Stretch (Methyl)	Standard alkyl stretching.
1580 - 1600	C=N / C=C Ring Stretch	Aromatic pyrazole breathing modes.

Experimental Protocols

Sample Preparation for NMR

To ensure reproducibility and minimize tautomeric broadening:

- Mass: Weigh 5.0 – 8.0 mg of the solid compound.
- Solvent: Add 0.6 mL of DMSO-d_6 (99.9% D). Note: Avoid $CDCl_3$ if precise integration of the NH or C3/C5 signals is required.
- Vessel: Use a clean, dry 5mm NMR tube.
- Acquisition: Run at 298 K. Set relaxation delay (

) to

  seconds to ensure accurate integration of the aromatic protons.

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Structural Confirmation Workflow

Use the following logic flow to validate the identity of the synthesized batch.

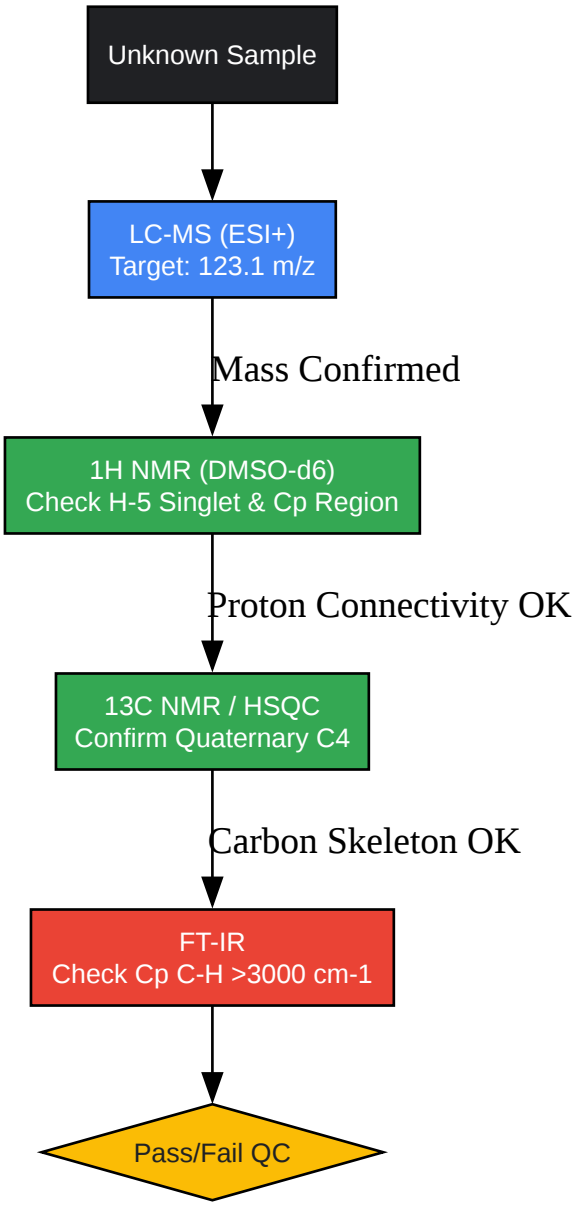

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Figure 2: Step-by-step logic gate for structural validation.

References

- Elguero, J., et al. (2013). "Tautomerism of Pyrazoles: NMR and Theoretical Studies." Advances in Heterocyclic Chemistry.

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- NIST Chemistry WebBook. "1H-Pyrazole Spectra and Data." National Institute of Standards and Technology.[3]
- PubChem Compound Summary. "**3-Cyclopropyl-4-methyl-1H-pyrazole** (Analogous Data)." National Center for Biotechnology Information.
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Sources

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- 3. 1H-Pyrazole [webbook.nist.gov]
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